

# Handling, storage, and disposal procedures for 3-[1-(Dimethylamino)ethyl]phenol

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## Compound of Interest

Compound Name: 3-[1-(Dimethylamino)ethyl]phenol

Cat. No.: B027075

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## Application Notes and Protocols for 3-[1-(Dimethylamino)ethyl]phenol

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling, storage, and disposal of **3-[1-(Dimethylamino)ethyl]phenol** (CAS: 105601-04-5). Adherence to these protocols is crucial to ensure personnel safety and maintain the integrity of the compound.

## Compound Information and Safety Data

**3-[1-(Dimethylamino)ethyl]phenol** is a chemical intermediate used in research and development.<sup>[1]</sup> It is classified as toxic if swallowed and can cause serious eye damage.<sup>[2][3]</sup> <sup>[4]</sup> The following table summarizes key safety and physical data.

Identifier	Value	Reference
CAS Number	105601-04-5	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C10H15NO	<a href="#">[2]</a>
Molecular Weight	165.23 g/mol	<a href="#">[4]</a>
Appearance	Liquid or Solid	<a href="#">[4]</a> <a href="#">[5]</a>
Signal Word	Danger	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Hazard Statements	H301 (Toxic if swallowed), H318/H319 (Causes serious eye damage/irritation), H412 (Harmful to aquatic life with long lasting effects)	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Storage Class Code	6.1C - Combustible, acute toxic Cat. 3 / toxic compounds or compounds which cause chronic effects	<a href="#">[4]</a>
Physical Property	Value	Reference
Melting Point	87-88°C	<a href="#">[5]</a>
Boiling Point	241°C	<a href="#">[5]</a>
Flash Point	97°C	<a href="#">[5]</a>
pKa	9.86 ± 0.10 (Predicted)	<a href="#">[5]</a>
Occupational Exposure Limits (OSHA PEL, NIOSH REL, ACGIH TLV)	Not available	<a href="#">[1]</a>

## Experimental Protocols: Handling

### 2.1. Engineering Controls

- Ventilation: Always handle **3-[1-(Dimethylamino)ethyl]phenol** in a well-ventilated area.[\[1\]](#)  
Use of a chemical fume hood is required to minimize inhalation of fumes or dust.
- Safety Equipment: An eyewash station and safety shower must be readily accessible in the immediate work area.

## 2.2. Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear tightly fitting safety goggles or a face shield conforming to EN 166 (EU) or NIOSH (US) standards.[\[3\]](#)
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber) must be worn. Inspect gloves for integrity before each use.[\[2\]](#)
- Skin and Body Protection: Wear a lab coat, long pants, and closed-toe shoes. For larger quantities or when there is a risk of splashing, consider impervious clothing.[\[2\]](#)[\[3\]](#)
- Respiratory Protection: If ventilation is inadequate or if aerosols or dust are generated, use a NIOSH-approved respirator with an appropriate cartridge.

## 2.3. General Handling Procedures

- Read and understand the Safety Data Sheet (SDS) before working with the compound.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Avoid all personal contact with the substance.[\[1\]](#) Do not breathe dust, fumes, or vapors.[\[1\]](#)[\[2\]](#)
- Weigh and transfer the material in a designated area, preferably within a fume hood, to control dust and vapor.
- Do not eat, drink, or smoke in the laboratory area where the compound is handled.[\[2\]](#)[\[3\]](#)
- Wash hands thoroughly with soap and water after handling and before leaving the laboratory.[\[1\]](#)[\[2\]](#)
- Remove any contaminated clothing immediately and wash it before reuse.[\[1\]](#)

# Experimental Protocols: Storage

## 3.1. Storage Conditions

- Container: Store the compound in its original, tightly sealed container.[1][6]
- Location: Keep in a cool, dry, and well-ventilated area.[1][6] The storage area should be secured and locked.[1][2][3]
- Incompatibilities: Store away from incompatible substances such as strong oxidizing agents, acids, and bases.[7] Keep away from sources of ignition.[1][2]

Storage Parameter	Recommendation	Reference
Temperature	Cool, Room Temperature	[1][5][8]
Atmosphere	Store under an inert gas if specified by the supplier to prevent degradation.	[6]
Container Integrity	Keep container tightly closed.	[1][6]
Security	Store locked up.	[1][2][3]

# Experimental Protocols: Spill and Disposal

## 4.1. Accidental Release Measures

- Evacuation: Immediately evacuate personnel from the spill area.
- Ventilation: Ensure the area is well-ventilated.
- Ignition Sources: Remove all sources of ignition.[2]
- Containment: Prevent the spill from entering drains or waterways.[1][2]
- Cleanup:

- For solid spills, gently sweep up the material to avoid creating dust. Dampen with an inert solvent (e.g., 60-70% ethanol) before collection if necessary.[7]
- For liquid spills, absorb with an inert material (e.g., vermiculite, sand, or earth).
- Collection: Place the spilled material and any contaminated absorbent into a suitable, labeled, and sealed container for disposal.[1]
- Decontamination: Clean the spill area thoroughly with a suitable solvent, followed by washing with soap and water.
- PPE: All personnel involved in the cleanup must wear appropriate PPE as described in section 2.2.

#### 4.2. Waste Disposal Procedures

Disposal of **3-[1-(Dimethylamino)ethyl]phenol** must be in accordance with all applicable federal, state, and local environmental regulations.[1][6]

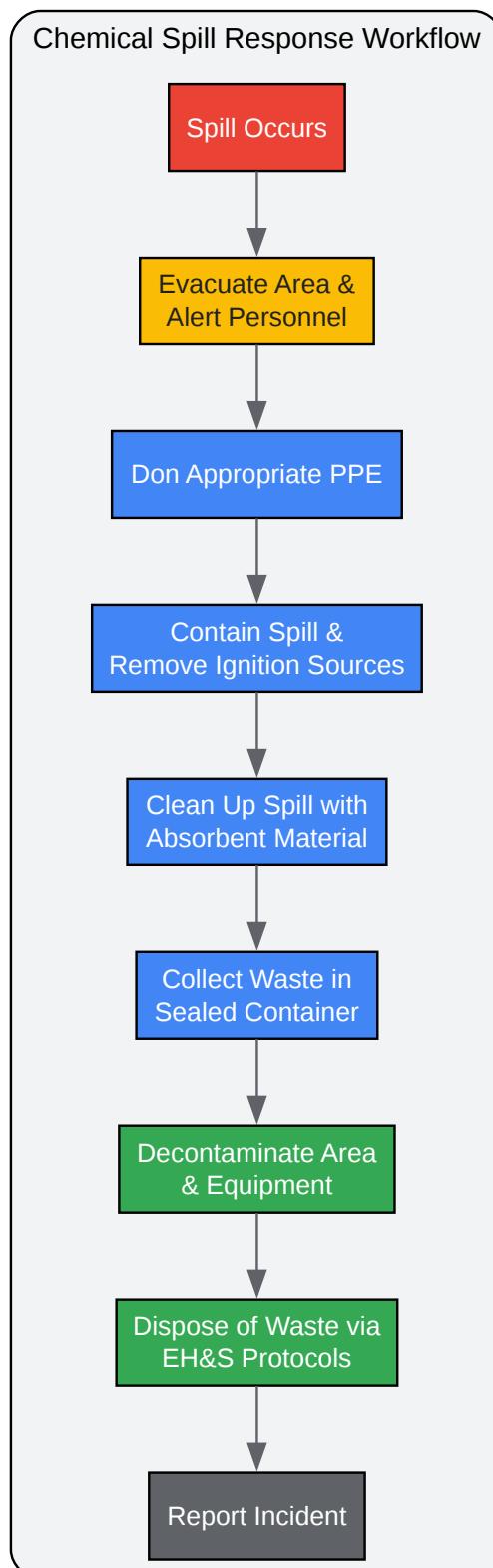
- Classification: As a waste generator, you must determine if the chemical waste is classified as hazardous.[1] Given its toxicity, it is likely to be considered hazardous waste.
- Containers: Collect waste in a designated, compatible, and properly labeled hazardous waste container. The label must include the words "Hazardous Waste" and the chemical name.[9]
- Segregation: Do not mix this waste with other waste streams.[9]
- Disposal: Arrange for a licensed hazardous waste disposal company to collect and dispose of the material. Do not attempt to dispose of it down the drain or in regular trash.[1]

## First Aid Protocols

Exposure Route	First Aid Measures	Reference
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.	<a href="#">[2]</a> <a href="#">[3]</a>
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation occurs, get medical advice.	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Eye Contact	Immediately rinse eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.	<a href="#">[2]</a> <a href="#">[3]</a>
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.	<a href="#">[2]</a> <a href="#">[3]</a>

## Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for responding to a chemical spill of **3-[1-(Dimethylamino)ethyl]phenol**.



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